

# Technical Guide: 4-Hydroxy Atorvastatin-d5 (Calcium)

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 4-Hydroxy Atorvastatin-d5  
(calcium)

Cat. No.: B12415462

[Get Quote](#)

CAS Number: 265989-45-5<sup>[1]</sup><sup>[2]</sup>

## Executive Summary

**4-Hydroxy Atorvastatin-d5 (calcium)** is the deuterated calcium salt form of the primary active metabolite of Atorvastatin.<sup>[1]</sup> It serves as the "gold standard" Internal Standard (IS) for the quantification of Atorvastatin metabolites in biological matrices (plasma, urine, tissue) using LC-MS/MS. By mirroring the physicochemical properties and ionization efficiency of the target analyte while providing a distinct mass shift (+5 Da), it effectively compensates for matrix effects, extraction variability, and ionization suppression.

## Chemical Identity & Specifications

| Property          | Specification   |
|-------------------|---|
| Chemical Name     | 4-Hydroxy Atorvastatin-d5 Calcium Salt  |
| CAS Number        | 265989-45-5   |
| Synonyms          | p-Hydroxy Atorvastatin-d5 calcium; Atorvastatin Metabolite M2-d5  |
| Molecular Formula | C <sub>66</sub> H <sub>60</sub> D <sub>10</sub> CaF <sub>2</sub> N <sub>4</sub> O <sub>12</sub> (Dimer) / C <sub>33</sub> H <sub>29</sub> D <sub>5</sub> FN <sub>2</sub> O <sub>6</sub> (Monomer anion) |
| Molecular Weight  | ~1199.42 g/mol (Calcium Salt Dimer)   |
| Isotopic Purity   | ≥ 99% Deuterium enrichment  |
| Label Position    | Phenyl-d5 (on the pyrrole C3 position)  |
| Solubility        | Soluble in DMSO, Methanol; Slightly soluble in Water  |
| Appearance        | Off-white to pale yellow solid  |
| Storage           | -20°C, Hygroscopic (Desiccate)  |

## Structural Context

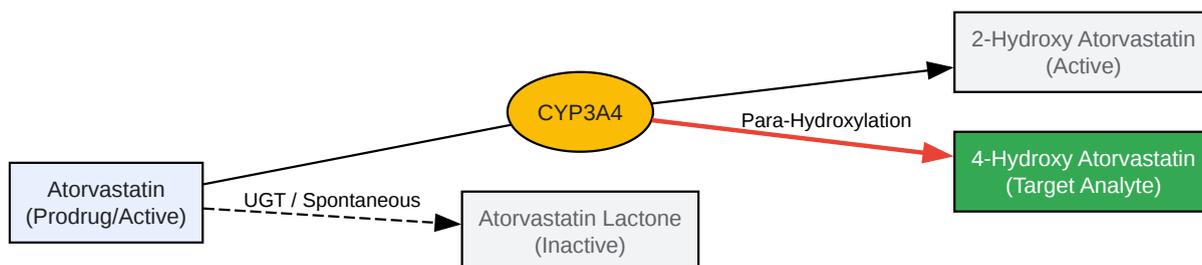
The "d5" label is typically located on the phenyl ring attached to the C3 position of the pyrrole core. This positioning is critical because it ensures the label is retained in the primary mass spectrometric fragment (m/z 445), distinguishing it from the unlabeled metabolite fragment (m/z 440).

## Metabolic Pathway & Role in DMPK

Atorvastatin is extensively metabolized by CYP3A4 in the liver. The primary metabolic pathways involve hydroxylation at the ortho and para positions of the phenyl-amide side chain.

- Parent: Atorvastatin[3][4][5][6][7][8][9][10][11]
- Metabolite: 4-Hydroxy Atorvastatin (Active)[1][12][13]

- Internal Standard: 4-Hydroxy Atorvastatin-d5 (Tracks the metabolite specifically)[1][8][12][13][14]



[Click to download full resolution via product page](#)

Figure 1: Metabolic pathway of Atorvastatin highlighting the formation of the 4-Hydroxy metabolite.[1]

## Experimental Protocol: LC-MS/MS Quantification

This protocol outlines the quantification of 4-Hydroxy Atorvastatin in human plasma using the d5-calcium salt as the Internal Standard.[1]

### A. Reagent Preparation[5][10][11]

- Stock Solution: Dissolve 1 mg of **4-Hydroxy Atorvastatin-d5 (calcium)** in 1 mL of Methanol (1 mg/mL). Store at -80°C.
- Working IS Solution: Dilute stock to 50 ng/mL in 50:50 Acetonitrile:Water.
- Extraction Solvent: Acetonitrile with 0.1% Formic Acid (cold).[1]

### B. Sample Preparation (Protein Precipitation)[1][9][12]

- Aliquot: Transfer 50 µL of plasma sample into a 96-well plate or microcentrifuge tube.
- IS Addition: Add 10 µL of Working IS Solution (50 ng/mL). Vortex gently.
- Precipitation: Add 200 µL of Extraction Solvent (Cold Acetonitrile + 0.1% FA).
- Agitation: Vortex for 2 minutes at high speed.

- Centrifugation: Centrifuge at 4,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 100 µL of supernatant to a clean vial.
- Dilution: Dilute with 100 µL of Water (to match initial mobile phase).

## C. LC-MS/MS Conditions[1][9]

### Chromatography (LC)

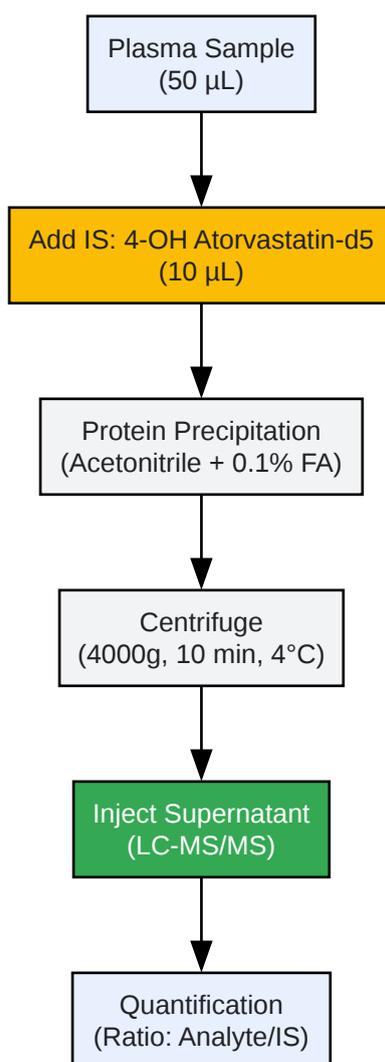
- Column: C18 Reverse Phase (e.g., Waters Acquity UPLC BEH C18, 2.1 x 50 mm, 1.7 µm).  
[1]
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0.0 min: 30% B
  - 3.0 min: 90% B
  - 3.5 min: 90% B
  - 3.6 min: 30% B
  - 5.0 min: Stop

### Mass Spectrometry (MS)

- Source: ESI Positive Mode.
- Scan Mode: Multiple Reaction Monitoring (MRM).[1][8][9][13]

| Analyte              | Precursor Ion (m/z) | Product Ion (m/z) | Collision Energy (eV) |
|----------------------|---------------------|-------------------|-----------------------|
| 4-OH Atorvastatin    | 575.2               | 440.2             | 25                    |
| 4-OH Atorvastatin-d5 | 580.2               | 445.2             | 25                    |

Note: The transition 580.2 → 445.2 confirms the d5 label is on the core pyrrole-phenyl ring, which is retained after the loss of the hydroxylated amide side chain.



[Click to download full resolution via product page](#)

Figure 2: Analytical workflow for sample processing and quantification.

## Data Interpretation & Validation

### Linearity and Range

- Linear Range: Typically 0.5 ng/mL to 100 ng/mL.
- Weighting:  $1/x^2$  linear regression is recommended to improve accuracy at the lower limit of quantification (LLOQ).

### Isotopic Contribution

Ensure the d5 standard does not contain significant amounts of d0 (unlabeled) species (<0.5%), as this will contribute to the analyte signal and bias results. Conversely, the high mass shift (+5 Da) prevents "cross-talk" from the analyte into the IS channel.

### Stability

4-Hydroxy Atorvastatin is sensitive to lactonization at low pH.[1]

- Precaution: Keep samples cool (4°C) and avoid highly acidic buffers for long storage.
- Equilibrium: In plasma, the acid and lactone forms exist in equilibrium.[5] The calcium salt form of the reference standard is stable, but once dissolved, it should be used immediately or frozen.

## References

- PubChem Compound Summary. (2025). para-Hydroxy Atorvastatin-d5 Calcium Salt (CID 15968539).[1] National Center for Biotechnology Information. [Link\[1\]](#)
- Hermann, R., et al. (2004). "Pharmacokinetics of atorvastatin and its metabolites in subjects with Gilbert's syndrome." *British Journal of Clinical Pharmacology*, 57(4), 432-437.[1] (Mechanistic grounding for metabolite profiling).
- BOC Sciences. (2025).[1] 4-Hydroxy Atorvastatin-[d5] Calcium Salt Product Specifications. [Link](#)
- Bullinaria, J.A., et al. (2002). "Automated determination of atorvastatin and its metabolites in human plasma by LC-MS/MS." *Journal of Pharmaceutical and Biomedical Analysis*, 32(4-5).

[1] (Protocol foundation).[1]

- Toronto Research Chemicals. (2025).[1] 4-Hydroxy Atorvastatin-d5 Hemicalcium Salt Datasheet. [Link](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. para-Hydroxy Atorvastatin-d5 Calcium Salt | C<sub>66</sub>H<sub>68</sub>CaF<sub>2</sub>N<sub>4</sub>O<sub>12</sub> | CID 15968539 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [pharmaffiliates.com](https://pharmaffiliates.com) [[pharmaffiliates.com](https://pharmaffiliates.com)]
- 3. Prediction of the Fragmentation Pathway of Atorvastatin De-Protonated Ion [[scirp.org](https://scirp.org)]
- 4. Physiologically based pharmacokinetic modeling of disposition and drug-drug interactions for atorvastatin and its metabolites - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. Physiologically-Based Pharmacokinetic Modeling of Atorvastatin Incorporating Delayed Gastric Emptying and Acid-to-Lactone Conversion - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 6. Prediction of the Fragmentation Pathway of Atorvastatin by Using High Resolution Collision Induced Dissociation (HR-MS/MS) Spectral Information [[scirp.org](https://scirp.org)]
- 7. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 8. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 9. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 10. [akjournals.com](https://akjournals.com) [[akjournals.com](https://akjournals.com)]
- 11. 4-Hydroxy Atorvastatin Hemicalcium Salt, TRC 1 mg | Buy Online | Toronto Research Chemicals | Fisher Scientific [[fishersci.ie](https://fishersci.ie)]
- 12. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 13. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 14. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [Technical Guide: 4-Hydroxy Atorvastatin-d5 (Calcium)]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b12415462#4-hydroxy-atorvastatin-d5-calcium-cas-number\]](https://www.benchchem.com/product/b12415462#4-hydroxy-atorvastatin-d5-calcium-cas-number)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)